

Tetrabutylammonium Bromide: A Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: Tetrabutylammonium

Cat. No.: B224687

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the hazards, safety precautions, and handling of **tetrabutylammonium** bromide (TBAB). The following sections detail the toxicological properties, safe handling procedures, emergency response, and experimental protocols relevant to the use of this compound in a laboratory and drug development setting.

Chemical and Physical Properties

Tetrabutylammonium bromide is a quaternary ammonium salt widely used as a phase transfer catalyst in organic synthesis.^{[1][2]} It is a white to light cream crystalline solid.^{[3][4]} Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
CAS Number	1643-19-2	[4]
Molecular Formula	C ₁₆ H ₃₆ BrN	[4]
Molecular Weight	322.37 g/mol	[5]
Melting Point	100 - 106 °C (212 - 223 °F)	[3][6]
Solubility	Soluble in water, alcohol, ether, and acetone. Slightly soluble in benzene.	[7][6]
Stability	Stable under normal conditions. It is hygroscopic and should be protected from moisture.	[8]
Incompatibilities	Strong oxidizing agents.	[3][9]
Decomposition Products	Hazardous decomposition products include nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen halides.	[3]

Hazard Identification and Toxicological Data

Tetrabutylammonium bromide is classified as a hazardous substance.[3] The primary hazards are acute oral toxicity, skin and eye irritation, and potential reproductive toxicity.[3][10] It is also harmful to aquatic life with long-lasting effects.[10][11]

Acute Toxicity

Route of Exposure	Endpoint	Value	Species	Test Guideline	Reference
Oral	LD50	>300 – <2,000 mg/kg	Rat	OECD 423	[11][12]
Dermal	LD50	>2,000 mg/kg	Rat	OECD 402	[11][12]

Irritation and Corrosivity

Endpoint	Result	Species	Test Guideline	Reference
Skin Irritation	Causes skin irritation.	Rabbit	OECD 404	[12]
Eye Irritation	Causes serious eye irritation.	Rabbit	OECD 405	[12]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **tetrabutylammonium bromide**.

Engineering Controls

Adequate ventilation, including the use of local exhaust ventilation or a fume hood, is essential to control airborne concentrations and prevent inhalation of dust.[\[8\]](#)[\[13\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[9\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling TBAB:

- Eye Protection: Chemical safety goggles or glasses with side-shields.[\[8\]](#)[\[9\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron.[\[8\]](#)[\[14\]](#)
- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved respirator with a particulate filter is recommended.[\[8\]](#)[\[14\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[9\]](#)[\[13\]](#)
- Avoid breathing dust.[\[14\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)[\[13\]](#)

- Do not eat, drink, or smoke in areas where TBAB is handled or stored.[9]
- Keep containers tightly closed when not in use.[8][13]

Storage Conditions

Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[8][9] Due to its hygroscopic nature, it is critical to protect it from moisture.[7][8]

Emergency Procedures

First-Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[13][15]
- After Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. [13]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[13]
- After Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[13]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment as detailed in Section 3.2. Evacuate unnecessary personnel from the area.[9]
- Environmental Precautions: Prevent the substance from entering drains, surface water, or groundwater.[9][15]
- Methods for Cleaning Up: For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[9][13]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[13][14]
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides, carbon oxides, and hydrogen bromide may be generated.[9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][13]

Experimental Protocols

The toxicological data for **tetrabutylammonium** bromide are primarily derived from studies following standardized OECD guidelines. Below are detailed summaries of the methodologies for the key cited experiments.

OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method

This method is used to estimate the acute oral toxicity of a substance.[16][17]

- Principle: The test proceeds in a stepwise manner with a group of three animals of a single sex per step. The outcome of each step (number of animals surviving or dying) determines the next step: either dosing at a lower or higher fixed dose level or stopping the test. The method allows for classification of the substance into a GHS toxicity category.[13]
- Animal Model: Typically, young adult rats of a standard laboratory strain are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered orally by gavage in a single dose. The volume administered should not exceed 1 mL/100g of body weight for aqueous solutions.[13]
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A necropsy is performed on all animals at the end of the observation period.

OECD Test Guideline 402: Acute Dermal Toxicity

This guideline provides a method to assess the potential adverse effects of a short-term dermal exposure to a substance.[\[5\]](#)[\[18\]](#)[\[19\]](#)

- Principle: The test substance is applied to the skin of experimental animals in graduated doses to several groups, with one dose per group. Observations of effects and deaths are then made.[\[2\]](#)
- Animal Model: The albino rabbit is the preferred species, though other species can be used.
- Procedure:
 - Approximately 24 hours before the test, the fur is removed from the dorsal area of the animals.[\[2\]](#)
 - The test substance is applied to a small area of the skin (approximately 10% of the body surface area) and held in contact with an occlusive dressing for 24 hours.[\[1\]](#)
 - Animals are observed for signs of toxicity and mortality for at least 14 days. Body weights are recorded weekly.
 - At the conclusion of the test, all surviving animals are euthanized and a gross necropsy is performed.[\[1\]](#)

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This method is designed to assess the potential of a substance to cause skin irritation or corrosion.[\[6\]](#)[\[8\]](#)[\[20\]](#)[\[21\]](#)

- Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal, with untreated skin serving as a control. The degree of irritation is scored at specified intervals.[\[20\]](#)
- Animal Model: The albino rabbit is the recommended species.
- Procedure:

- A 0.5 g (solid) or 0.5 mL (liquid) dose of the test substance is applied to a small patch of shaved skin.
- The exposure period is typically 4 hours.[\[4\]](#)
- After exposure, the residual substance is removed.
- The skin is examined for signs of erythema (redness) and edema (swelling) at specified time points (e.g., 1, 24, 48, and 72 hours) and the reactions are scored. Observations continue for 14 days to assess the reversibility of the effects.[\[20\]](#)

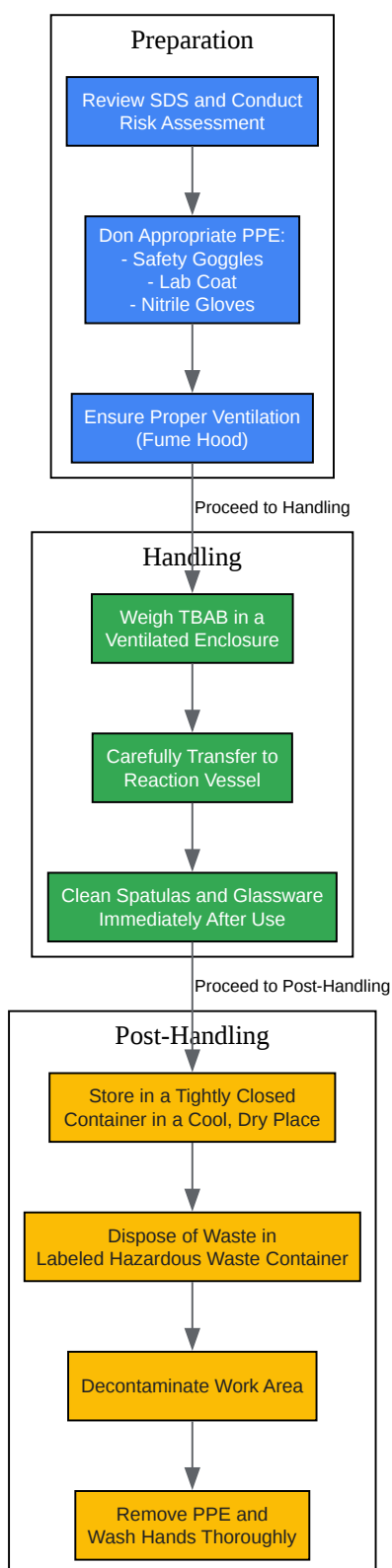
OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to evaluate the potential of a substance to cause eye irritation or corrosion.[\[12\]](#)[\[14\]](#)[\[22\]](#)

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal, with the other eye serving as a control. The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva.[\[7\]](#)[\[14\]](#)
- Animal Model: The albino rabbit is the preferred species.
- Procedure:
 - A single dose of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye.[\[3\]](#)
 - The eyelids are gently held together for about one second.
 - The eyes are examined at 1, 24, 48, and 72 hours after application, and the ocular lesions are scored. The observation period can be extended up to 21 days to assess reversibility.[\[12\]](#)

Visualized Workflows

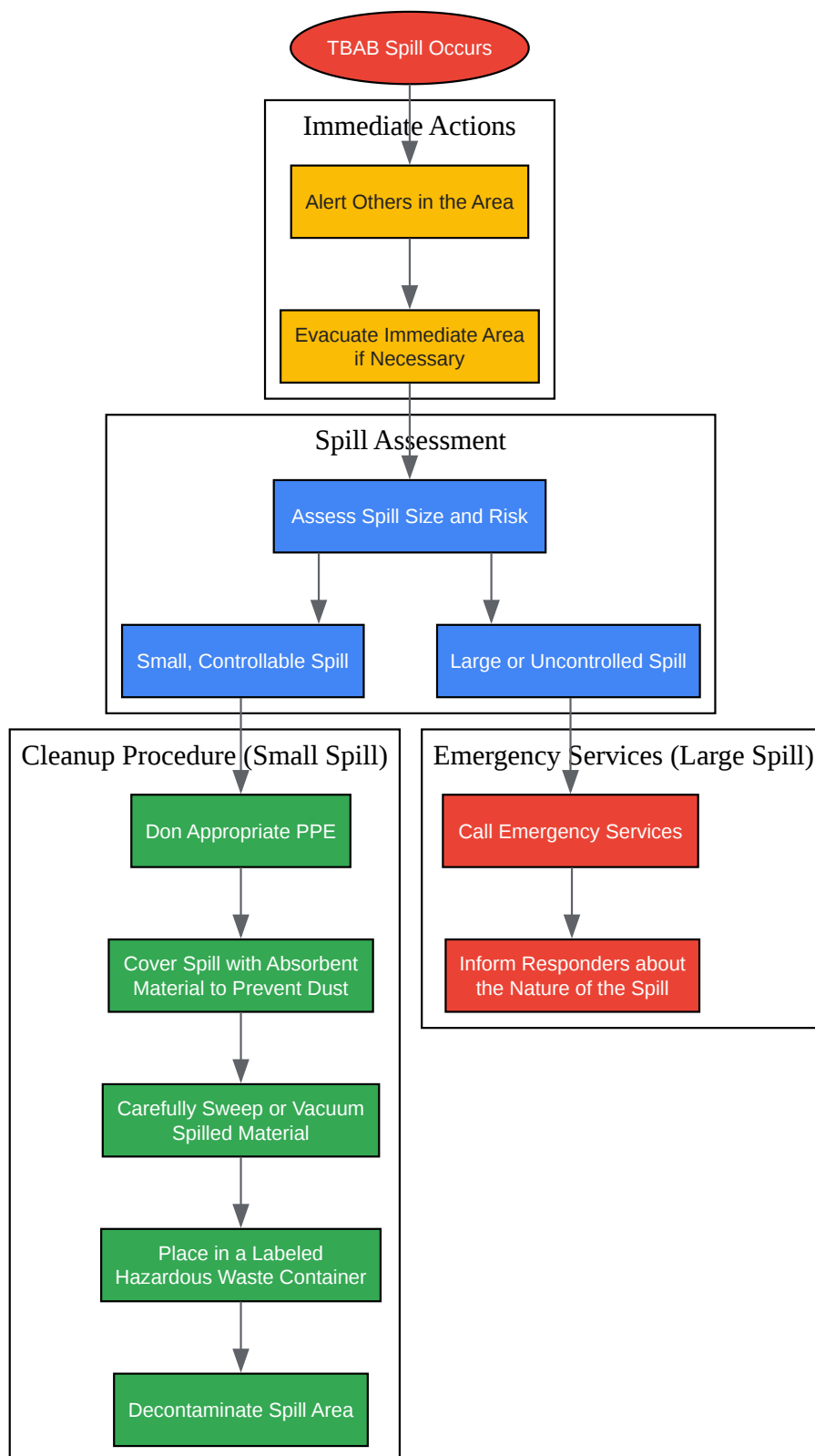
Safe Handling Workflow for Tetrabutylammonium Bromide



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Caption: Safe handling workflow for **tetrabutylammonium** bromide.

Emergency Response for a Tetrabutylammonium Bromide Spill



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Caption: Emergency response workflow for a TBAB spill.

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